

Application Notes and Protocols for YK-11 Research Chemical

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KC-11

Cat. No.: B1192999

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For Use by Researchers, Scientists, and Drug Development Professionals.

Disclaimer: YK-11 is a research chemical intended for laboratory use only. It has not been approved for human consumption.[1] The toxicological properties have not been fully investigated, and appropriate safety precautions must be taken at all times.

Introduction to YK-11

YK-11 is a synthetic, steroidal selective androgen receptor modulator (SARM).[1] Structurally derived from dihydrotestosterone (DHT), it is distinguished from most non-steroidal SARMS.[1] YK-11 functions as a partial agonist of the androgen receptor (AR).[1] Its primary mechanism for promoting potent anabolic effects in preclinical studies is through a significant increase in the expression of follistatin, a powerful inhibitor of myostatin, which is a protein that suppresses muscle growth.[1][2][3] Research has also indicated its role in activating the Akt signaling pathway, which is a key regulator of bone growth.[4][5] These application notes provide essential guidelines for the proper storage, handling, and use of YK-11 in a research setting.

Physicochemical Properties

Understanding the fundamental properties of YK-11 is crucial for its correct handling and use in experiments.

Property	Value	Reference
IUPAC Name	Methyl (2E)-2- [(8R,9S,10R,13S,14S,17S)-2'- methoxy-2',13-dimethyl-3- oxospiro[1,2,6,7,8,9,10,11,12,1 4,15,16- dodecahydrocyclopenta[a]phe nanthrene-17,5'-1,3- dioxolane]-4'-ylidene]acetate	[1]
CAS Number	1370003-76-1	[1]
Molecular Formula	C ₂₅ H ₃₄ O ₆	[1]
Molar Mass	430.541 g·mol ⁻¹	[1]
Structure	Synthetic Steroidal	[1]
Solubility	Polyglycols	[6]
Purity	>99% (Typical)	[6]

Storage and Stability

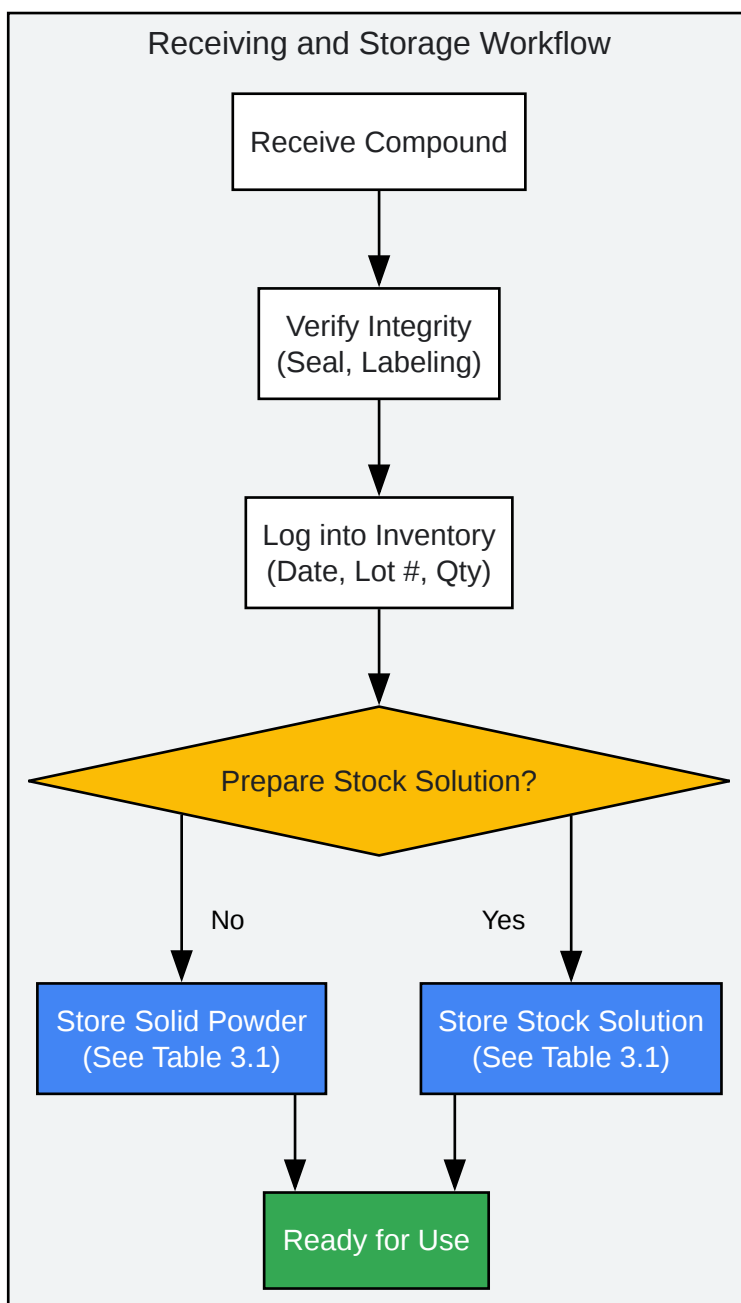
Proper storage is critical to maintain the integrity and stability of YK-11. Inconsistent storage can lead to degradation of the compound, affecting experimental reproducibility and validity.

Recommended Storage Conditions

Researchers should always consult the certificate of analysis and supplier-specific storage recommendations. The following table summarizes general guidelines.

Form	Temperature	Duration	Atmosphere	Additional Notes	Reference
Solid Powder	20°C	Up to 3 years	Dry, dark place	Protect from moisture. Keep container tightly sealed.	[6]
Stock Solution	-20°C	Up to 1 month	Tightly sealed vial	Minimize freeze-thaw cycles.	[7]
Stock Solution	-80°C	Up to 6 months	Tightly sealed vial	Preferred for long-term storage.	[7]

Workflow for Compound Receipt and Storage



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Caption: Workflow for receiving and storing YK-11.

Handling and Safety Protocols

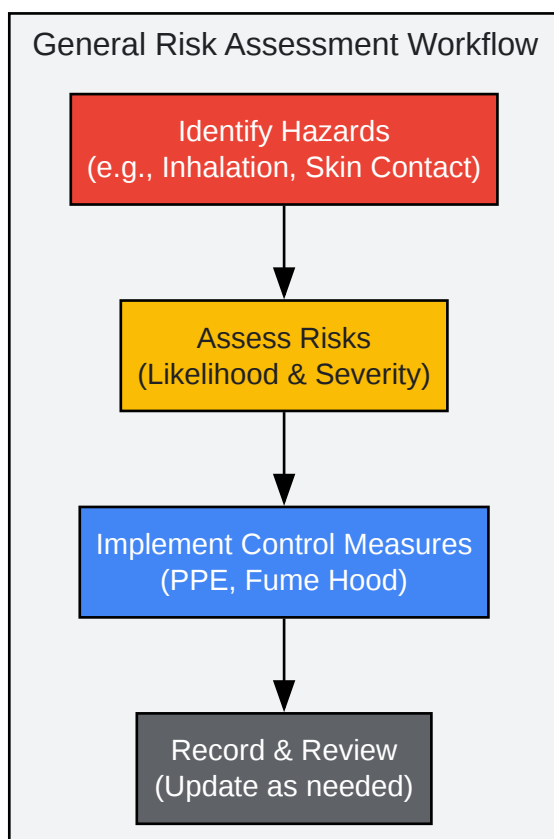
Given that YK-11 is an experimental compound with an incomplete safety profile, all handling must be performed with caution, adhering to standard laboratory safety practices for hazardous

chemicals.

Risk Assessment

A thorough risk assessment should be conducted before handling YK-11.[8] This involves identifying potential hazards and implementing control measures to minimize risk.

General Risk Assessment Workflow



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Caption: General risk assessment workflow.

Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling YK-11 powder or solutions.

Equipment	Specification	Purpose
Gloves	Nitrile, chemical-resistant	Prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	Protect eyes from splashes or airborne particles.
Lab Coat	Standard laboratory coat	Protect skin and clothing.
Respiratory Protection	Use in a certified chemical fume hood	Prevent inhalation of powder. A respirator may be required if a fume hood is not available.

Spill and Waste Disposal

- **Spills:** In case of a spill, decontaminate the area using an appropriate method. Absorb liquid spills with inert material. For powder spills, carefully sweep or vacuum, avoiding dust generation.
- **Waste:** Dispose of YK-11 waste and contaminated materials in accordance with local, state, and federal regulations for chemical waste.

Preparation of Stock Solutions

YK-11 is typically dissolved in an organic solvent for in vitro experiments.

Protocol for 10 mM Stock Solution in DMSO

- **Calculate Mass:** Determine the required mass of YK-11 powder.
 - Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molar Mass (g/mol)}$
 - Example (for 1 mL of 10 mM stock): $10 \text{ mmol/L} \times 0.001 \text{ L} \times 430.54 \text{ g/mol} = 0.004305 \text{ g} = 4.31 \text{ mg}$
- **Weighing:** Accurately weigh the calculated mass of YK-11 powder in a fume hood.
- **Dissolution:** Add the powder to a sterile microcentrifuge tube or vial. Add the calculated volume of high-purity DMSO.

- Solubilization: Vortex the solution vigorously. To aid solubility, the tube can be gently warmed to 37°C or placed in an ultrasonic bath for a short period.^[7]
- Storage: Once fully dissolved, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.^[7]

In Vitro Experimental Protocols

YK-11 has been studied in vitro for its effects on muscle and bone cells.^{[9][10]} The following are example protocols based on published research.

Myogenic Differentiation Assay in C2C12 Myoblasts

This protocol is designed to assess the effect of YK-11 on muscle cell differentiation.^[3]

- Cell Culture: Culture C2C12 myoblasts in Growth Medium (GM), typically DMEM with 10% Fetal Bovine Serum (FBS).
- Seeding: Seed cells in multi-well plates at a density that allows them to reach ~80-90% confluency.
- Differentiation Induction: Once confluent, switch the medium to Differentiation Medium (DM), typically DMEM with 2% horse serum.
- Treatment: Add YK-11 (from a stock solution) to the DM to achieve the final desired concentration. A vehicle control (e.g., DMSO) must be run in parallel.
- Incubation: Incubate cells for the desired time period (e.g., 2-4 days), replacing the medium with fresh treatment medium as needed.
- Analysis: Assess myogenic differentiation by methods such as immunofluorescence for Myosin Heavy Chain (MyHC), or qPCR/Western blot for myogenic regulatory factors (MyoD, Myf5, myogenin).^{[3][9]}

Osteoblast Proliferation and Differentiation Assay in MC3T3-E1 Cells

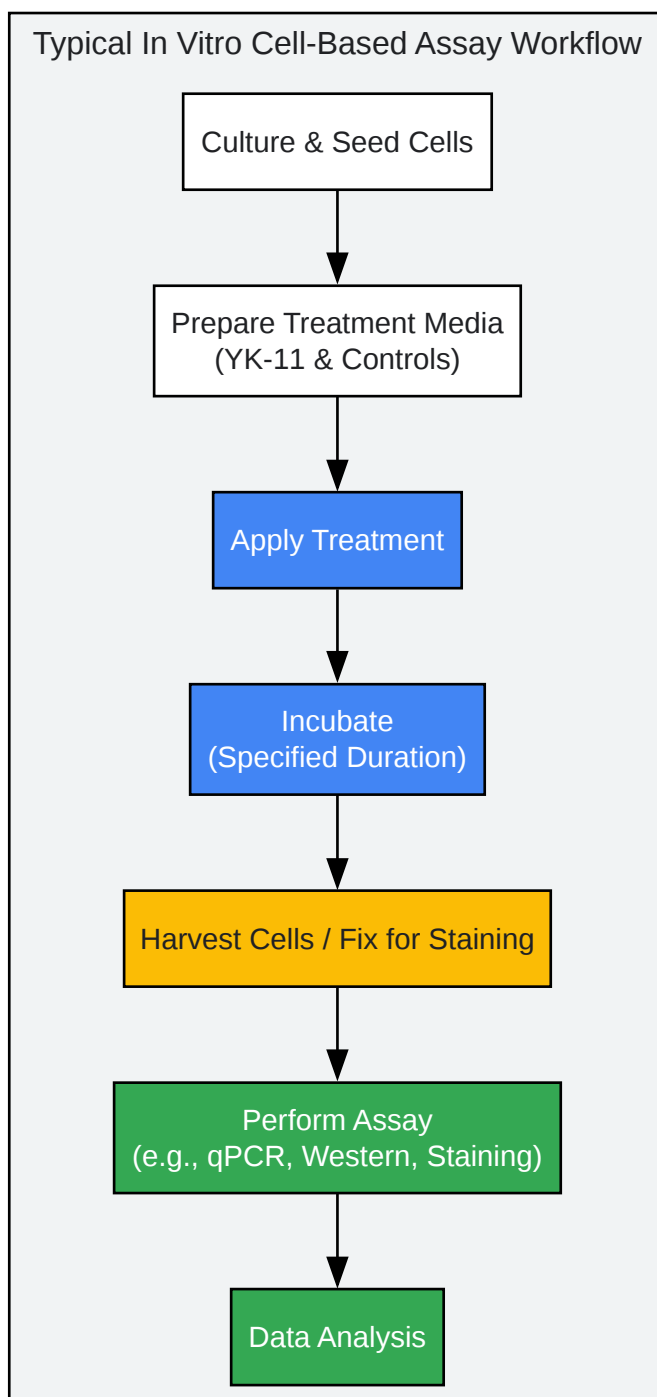
This protocol assesses the osteogenic properties of YK-11.^{[5][10]}

- **Cell Culture:** Culture MC3T3-E1 pre-osteoblastic cells in an appropriate medium, such as Alpha-MEM with 10% FBS.
- **Treatment:** Treat cells with YK-11 at the desired concentration.
- **Proliferation Analysis:** Assess cell proliferation after a set time (e.g., 24-72 hours) using methods like MTT assay or cell counting.
- **Differentiation Analysis:** To assess differentiation, culture cells in osteogenic induction medium containing YK-11 for a longer period (e.g., 7-14 days).
- **Analysis:** Measure markers of osteoblast differentiation, such as alkaline phosphatase (ALP) activity or mineralization (e.g., Alizarin Red staining).[\[5\]](#)[\[10\]](#) Gene expression of markers like osteocalcin can also be quantified via qPCR.[\[9\]](#)

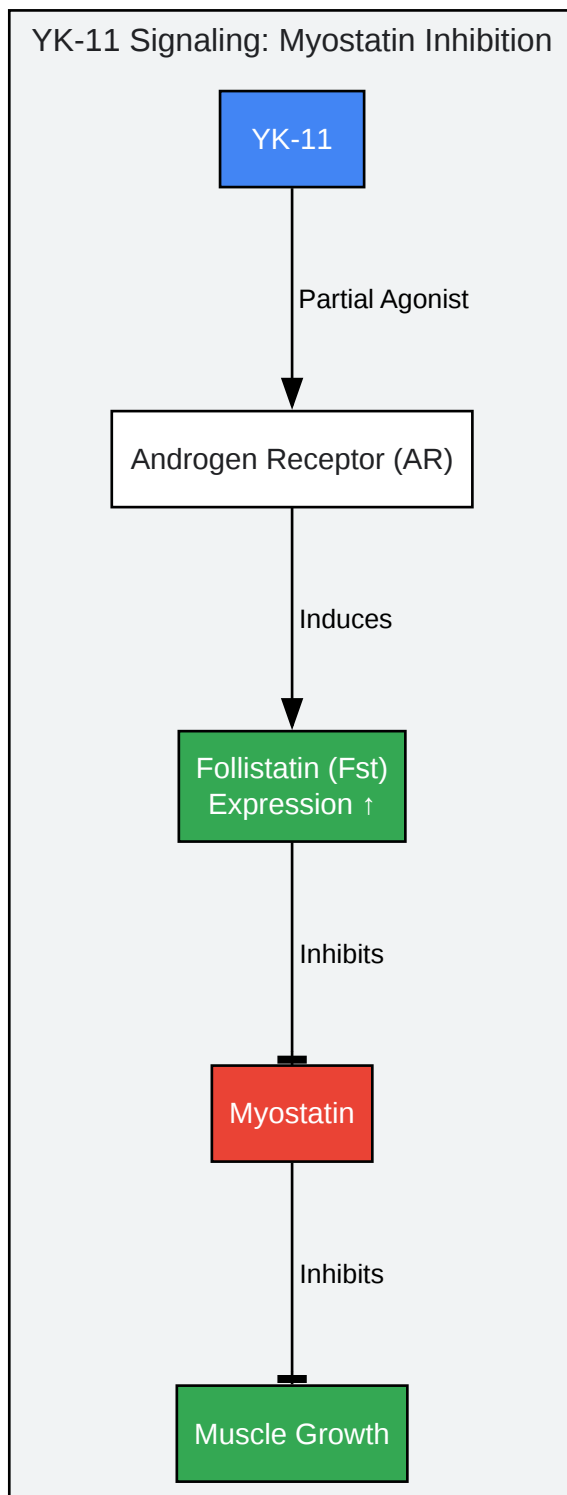
Example Experimental Parameters

Parameter	C2C12 Myogenesis	MC3T3-E1 Osteogenesis	Reference
Cell Line	C2C12 Myoblasts	MC3T3-E1 Osteoblasts	[3] [5]
Treatment Concentration	500 nM	0.5 μ M (500 nM)	[3] [5]
Treatment Duration	2 days (for MyHC)	15 min (for Akt) / 14 days (for markers)	[3] [5] [10]
Primary Endpoint	MyHC, MyoD, Myf5 expression	Akt phosphorylation, ALP activity	[3] [5]

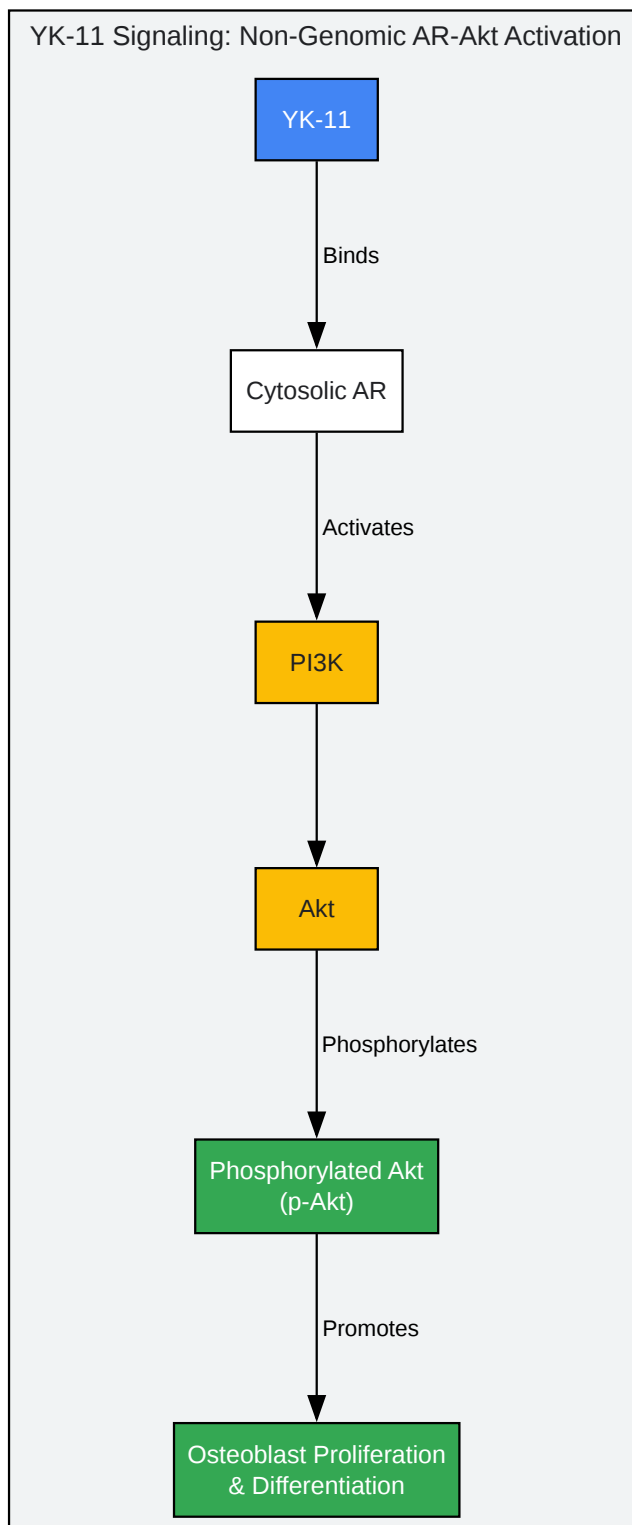
General Workflow for In Vitro Assays



YK-11 Signaling: Myostatin Inhibition



YK-11 Signaling: Non-Genomic AR-Akt Activation

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- To cite this document: BenchChem. [Application Notes and Protocols for YK-11 Research Chemical]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192999#how-to-store-and-handle-yk-11-research-chemical]

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